

# The Discovery and Isolation of 14-Norpseurotin from Aspergillus: A Technical Guide

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## Compound of Interest

Compound Name: 14-Norpseurotin

Cat. No.: B161236

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This technical guide provides an in-depth overview of the discovery, isolation, and characterization of **14-Norpseurotin**, a bioactive secondary metabolite produced by various species of the fungus *Aspergillus*. This document details the producing organisms, biosynthetic pathway, experimental protocols for isolation and purification, and a summary of its biological activities.

## Introduction to 14-Norpseurotin

**14-Norpseurotin** A is a fungal alkaloid characterized by a unique oxa-spiro-lactam core.<sup>[1]</sup> It is a derivative of the more well-known compound, pseurotin A. First reported from fungi of the genus *Aspergillus*, **14-Norpseurotin** has garnered interest in the scientific community due to its diverse and potent biological activities. These activities include antileishmanial, anticancer, and antimicrobial effects, as well as the ability to induce neurite outgrowth.<sup>[2]</sup>

## Producing Microorganisms

**14-Norpseurotin** has been isolated from several species of *Aspergillus*, highlighting the metabolic diversity within this genus. Known producing species include:

- *Aspergillus fumigatus*: A ubiquitous fungus that is also an opportunistic human pathogen.<sup>[3]</sup>
- *Aspergillus sydowii*: A marine-derived fungus.

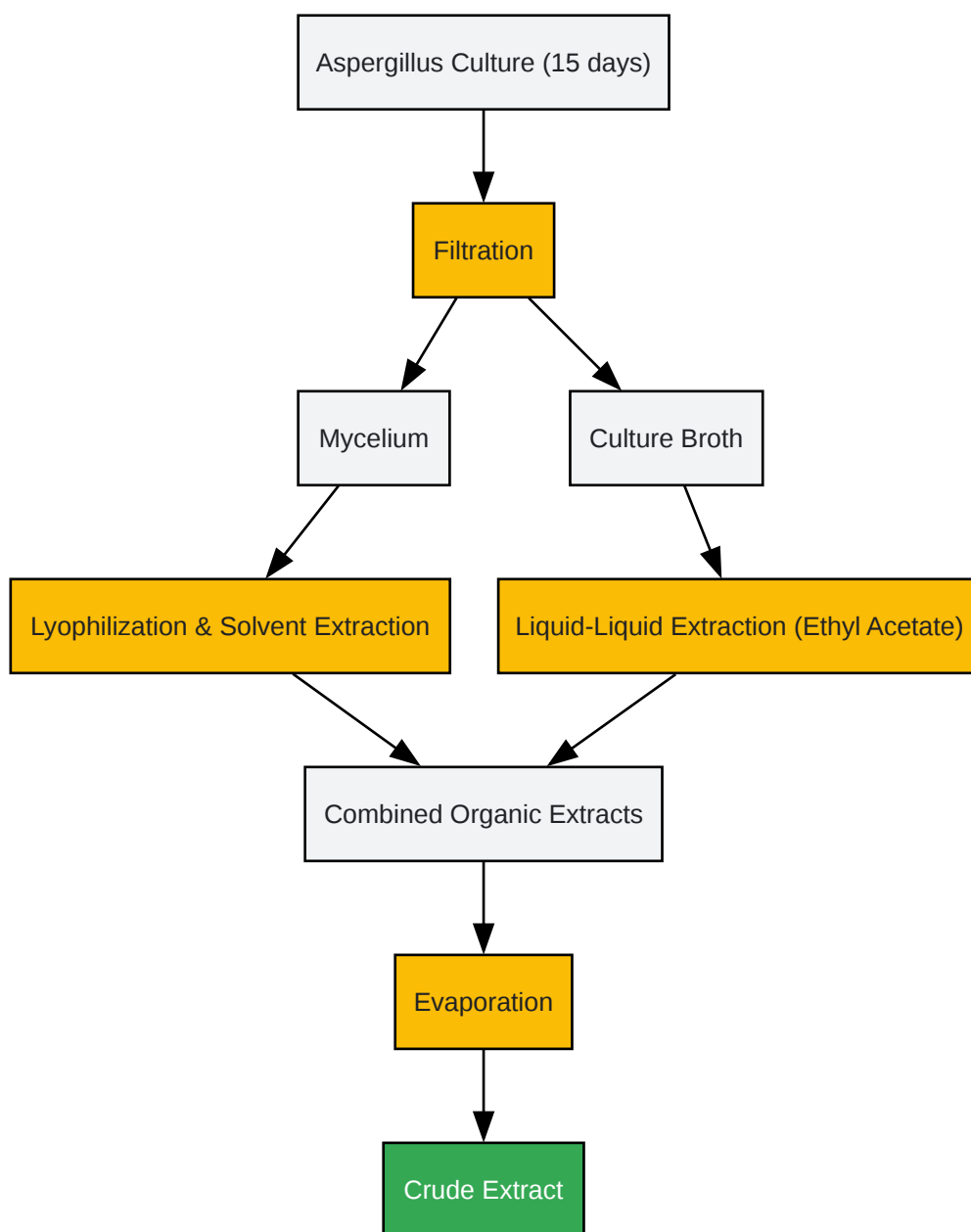
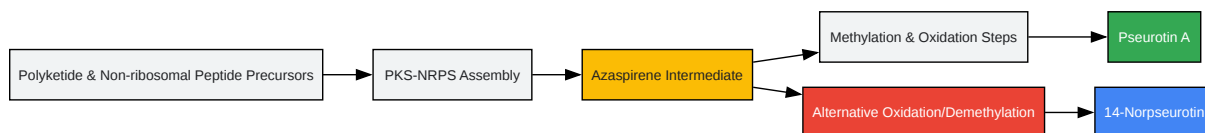
- *Aspergillus* sp. strain F1544: An endophytic fungus isolated from the leaves of *Guapira standleyana*.<sup>[2][4]</sup>

The production of **14-Norpseurotin** can be influenced by the specific strain of *Aspergillus* and the composition of the culture medium.

## Biosynthetic Pathway

The biosynthesis of **14-Norpseurotin** is closely related to that of pseurotin A. The core scaffold is assembled by a hybrid polyketide synthase-nonribosomal peptide synthetase (PKS-NRPS) enzyme. The key difference between pseurotin A and **14-Norpseurotin** A is the absence of a methyl group at the C-14 position in the latter.

Current research suggests that the biosynthesis of pseurotin A involves a C-methyltransferase, PsoF, which is responsible for the methylation of the polyketide backbone. The production of **14-Norpseurotin** A likely occurs through a similar pathway, but with either the lack of or the incomplete action of the C-methyltransferase on the precursor molecule.



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